

Technical Guide: Solubility of 2,6-Dimethoxybenzaldehyde in Methanol

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 2,6-Dimethoxybenzaldehyde

Cat. No.: B146518

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Executive Summary

This technical guide addresses the solubility of **2,6-dimethoxybenzaldehyde** in methanol. While qualitative data indicates that **2,6-dimethoxybenzaldehyde** is soluble in methanol, a comprehensive search of publicly available scientific literature and chemical databases did not yield specific quantitative solubility data at various temperatures.^{[1][2][3]} This document, therefore, provides a detailed, generalized experimental protocol for determining the solubility of **2,6-dimethoxybenzaldehyde** in methanol, enabling researchers to generate this critical data in-house. The methodologies described are based on established practices for solubility determination of organic compounds in various solvents.

Physicochemical Properties of 2,6-Dimethoxybenzaldehyde

A foundational understanding of the physicochemical properties of **2,6-dimethoxybenzaldehyde** is essential for its application in research and development.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₃	[4]
Molecular Weight	166.17 g/mol	[4]
Melting Point	96-98 °C	[4]
Boiling Point	285 °C	[4]
Appearance	Yellow to beige crystalline powder	[2]
Qualitative Solubility in Methanol	Soluble (almost transparency)	[1][2][3]

Quantitative Solubility Data in Methanol

As of the date of this document, specific quantitative data for the solubility of **2,6-dimethoxybenzaldehyde** in methanol at varying temperatures is not available in surveyed literature. The following table is provided as a template for researchers to populate with experimentally determined values.

Temperature (°C)	Solubility (g/100 g Methanol)	Molar Solubility (mol/L)
e.g., 0	Data to be determined	Data to be determined
e.g., 10	Data to be determined	Data to be determined
e.g., 20	Data to be determined	Data to be determined
e.g., 30	Data to be determined	Data to be determined
e.g., 40	Data to be determined	Data to be determined
e.g., 50	Data to be determined	Data to be determined

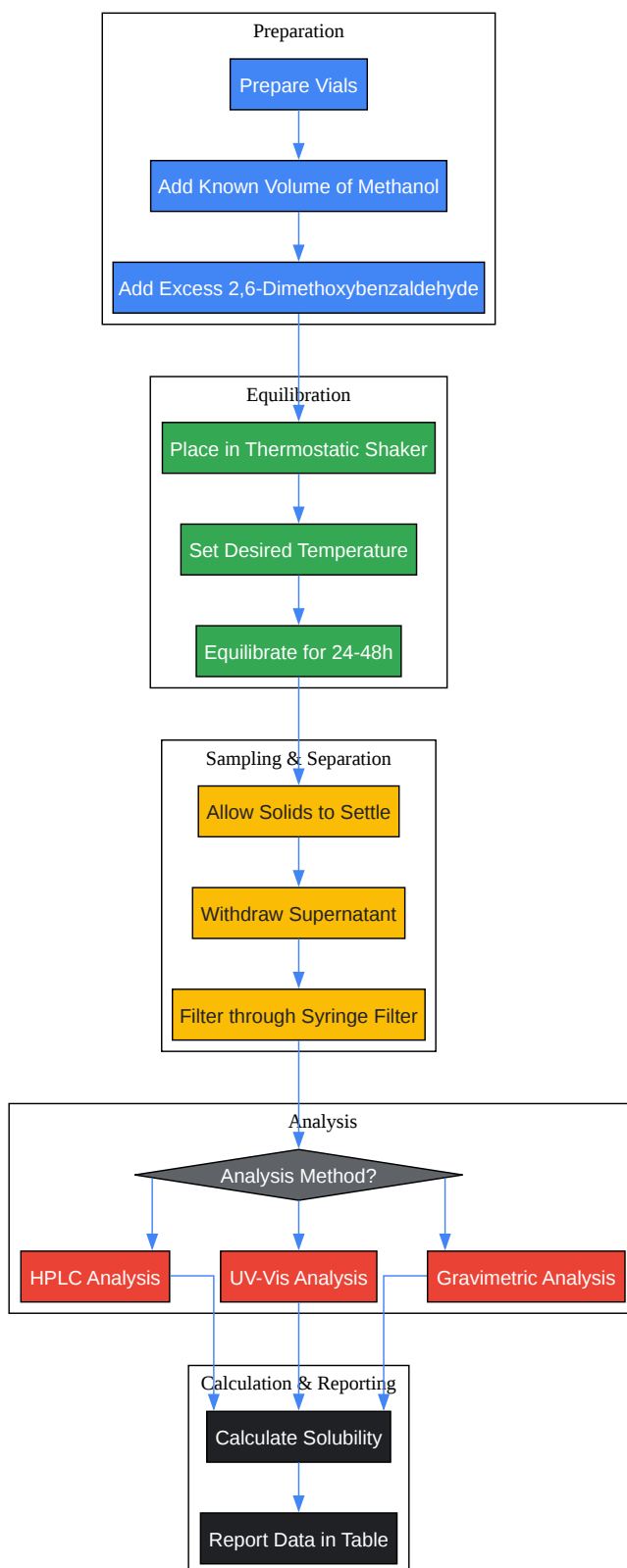
Experimental Protocol for Solubility Determination

The following section outlines a detailed methodology for the experimental determination of the solubility of **2,6-dimethoxybenzaldehyde** in methanol. This protocol is based on the widely accepted isothermal shake-flask method.

Materials and Equipment

- Solute: **2,6-Dimethoxybenzaldehyde** (high purity, >99%)
- Solvent: Methanol (analytical grade)
- Analytical balance (± 0.0001 g)
- Thermostatic shaker bath or incubator
- Calibrated thermometer or thermocouple
- Glass vials with screw caps
- Syringe filters (e.g., 0.45 μm PTFE)
- Volumetric flasks and pipettes
- High-Performance Liquid Chromatography (HPLC) system with a UV detector or a UV-Vis spectrophotometer
- Evaporating dish and oven (for gravimetric analysis)

Experimental Workflow



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Caption: Experimental workflow for determining the solubility of **2,6-dimethoxybenzaldehyde** in methanol.

Step-by-Step Procedure

- Preparation of Saturated Solutions:
 - To a series of glass vials, add a known volume or mass of methanol.
 - Add an excess amount of **2,6-dimethoxybenzaldehyde** to each vial to ensure that a saturated solution is formed and undissolved solid remains.
 - Securely cap the vials to prevent solvent evaporation.
- Equilibration:
 - Place the vials in a thermostatic shaker bath set to the desired temperature.
 - Allow the solutions to equilibrate for a sufficient period, typically 24 to 48 hours, to ensure that equilibrium solubility is reached. The presence of undissolved solid should be visible throughout this period.
- Sampling and Phase Separation:
 - After equilibration, allow the vials to stand undisturbed at the set temperature for a short period to let the excess solid settle.
 - Carefully withdraw a known volume of the supernatant using a pre-warmed pipette to avoid premature crystallization.
 - Immediately filter the withdrawn sample through a syringe filter (pre-warmed to the experimental temperature) into a pre-weighed volumetric flask. This step is crucial to remove any undissolved microcrystals.
- Quantification of Solute Concentration:
 - Method A: Gravimetric Analysis

1. Accurately weigh the volumetric flask containing the filtered saturated solution.
 2. Evaporate the methanol in a fume hood, followed by drying the remaining solid in an oven at a temperature below the melting point of **2,6-dimethoxybenzaldehyde** until a constant weight is achieved.
 3. The final weight of the solid represents the mass of **2,6-dimethoxybenzaldehyde** dissolved in the initial volume of methanol.
- Method B: HPLC Analysis
 1. Dilute the filtered saturated solution with a known volume of methanol to a concentration within the linear range of the HPLC calibration curve.
 2. Prepare a series of standard solutions of **2,6-dimethoxybenzaldehyde** in methanol of known concentrations.
 3. Analyze the standard solutions and the diluted sample solution by HPLC with a UV detector set to an appropriate wavelength for **2,6-dimethoxybenzaldehyde**.
 4. Construct a calibration curve from the standard solutions and determine the concentration of the sample solution.
 - Method C: UV-Vis Spectrophotometry
 1. Similar to the HPLC method, dilute the filtered saturated solution to fall within the absorbance range of the instrument.
 2. Prepare standard solutions and generate a calibration curve by measuring the absorbance at the wavelength of maximum absorbance (λ_{max}) for **2,6-dimethoxybenzaldehyde** in methanol.
 3. Measure the absorbance of the sample and calculate its concentration using the calibration curve.
- Data Calculation and Reporting:

- Using the determined concentration and the volume of the solvent, calculate the solubility in g/100 g of methanol and mol/L.
- Repeat the experiment at different temperatures to establish the temperature-dependent solubility profile.
- Record the results in a structured table as shown in Section 3.0.

Conclusion

This technical guide provides a framework for understanding and determining the solubility of **2,6-dimethoxybenzaldehyde** in methanol. While specific quantitative data is not currently published, the provided experimental protocol offers a robust method for researchers and drug development professionals to generate this essential data. Accurate solubility data is fundamental for the successful design of synthetic routes, formulation development, and toxicological studies.

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- To cite this document: BenchChem. [Technical Guide: Solubility of 2,6-Dimethoxybenzaldehyde in Methanol]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b146518#2-6-dimethoxybenzaldehyde-solubility-in-methanol]

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